

Essential Safety and Logistical Information for Handling 3-Bromotoluene

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Compound of Interest

Compound Name: 3-Bromotoluene

Cat. No.: B146084

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemicals is paramount. This document provides immediate, essential safety and logistical information for the handling of **3-Bromotoluene** (CAS No. 591-17-3), including operational and disposal plans.

Chemical Identity and Hazards: **3-Bromotoluene** is a flammable liquid and vapor that is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.^{[1][2]} It is crucial to handle this chemical with appropriate protective measures to avoid exposure.^[3]

Personal Protective Equipment (PPE)

When handling **3-Bromotoluene**, the following personal protective equipment is required to minimize exposure and ensure safety.

PPE Category	Specification
Eye/Face Protection	Safety glasses with side-shields or tight-sealing safety goggles. A face shield is also recommended.[1][2]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure.[1][2][4]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[2][4] A dust mask type N95 (US) is also suggested.[5] Work should be conducted under a hood.

Handling and Storage

Proper handling and storage procedures are critical to maintaining the stability of **3-Bromotoluene** and preventing accidents.

- Handling:
 - Wash hands and any exposed skin thoroughly after handling.[2][6]
 - Do not eat, drink, or smoke when using this product.[2]
 - Avoid breathing dust, fume, gas, mist, vapors, or spray.[2][6]
 - Use only outdoors or in a well-ventilated area.[2][6]
 - Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[2][3]
 - Ground and bond container and receiving equipment.[2][3]
 - Use explosion-proof electrical, ventilating, and lighting equipment.[2]
 - Use only non-sparking tools.[2]

- Take precautionary measures against static discharge.[2]
- Storage:
 - Store in a well-ventilated place.[2][3][6]
 - Keep the container tightly closed.[2][3][6][7]
 - Store locked up.[2][3][6]
 - Keep cool.[2][3] The ideal storage temperature is between 2-8°C.[7]
 - Store in a dry place.[3]
 - Incompatible materials include strong oxidizing agents.[2][3]

First Aid Measures

In the event of exposure to **3-Bromotoluene**, immediate first aid is crucial. Always show the safety data sheet to the attending physician.[1]

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Call a POISON CENTER or doctor/physician if you feel unwell. [1][2][3]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower. Wash off with soap and plenty of water. If skin irritation occurs, get medical advice/attention.[1][2][6]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical advice/attention.[1][2][6]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Call a POISON CENTER or doctor/physician if you feel unwell. Never give anything by mouth to an unconscious person.[1][2][6]

Spills and Disposal

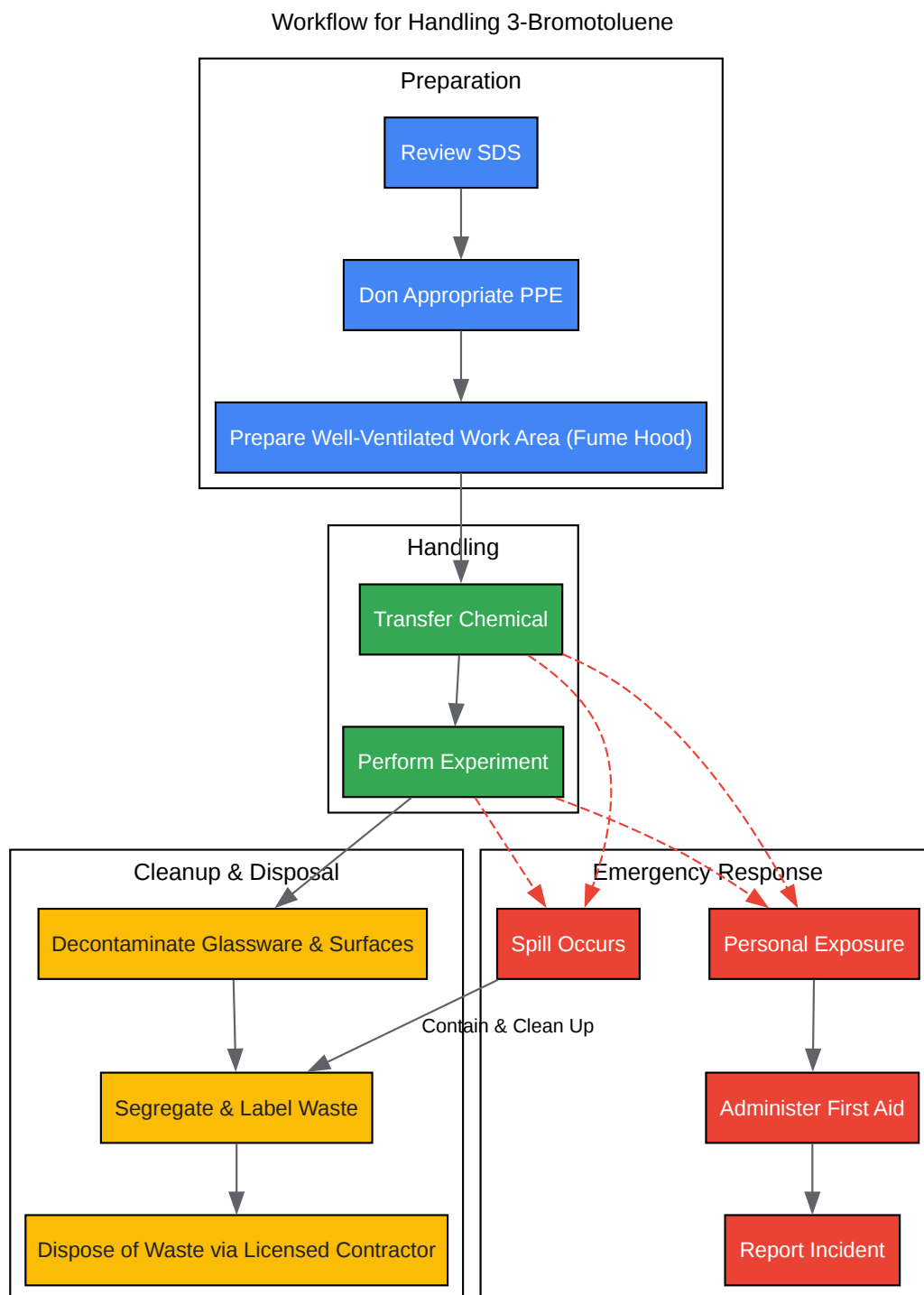
Proper containment and disposal of **3-Bromotoluene** are essential to prevent environmental contamination and ensure safety.

- Spill Response:
 - Ensure adequate ventilation and remove all sources of ignition.[2]
 - Use personal protective equipment.[1]
 - Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[1]
 - Soak up with inert absorbent material (e.g., sand, silica gel, acid binder, universal binder, sawdust) and keep in suitable, closed containers for disposal.[2][6]

- Disposal:
 - Dispose of contents/container to an approved waste disposal plant.[\[2\]](#)[\[6\]](#)
 - Offer surplus and non-recyclable solutions to a licensed disposal company.[\[1\]](#)
 - Contaminated packaging should be disposed of as an unused product.[\[1\]](#)
 - One method of disposal is to burn the substance in a chemical incinerator equipped with an afterburner and scrubber.[\[1\]](#)

Experimental Workflow for Handling 3-Bromotoluene

The following diagram outlines the standard operating procedure for the safe handling of **3-Bromotoluene** in a laboratory setting.



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Caption: Logical workflow for the safe handling of **3-Bromotoluene**.

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References

- 1. cdhfinechemical.com [cdhfinechemical.com]
- 2. fishersci.com [fishersci.com]
- 3. Page loading... [guidechem.com]
- 4. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 5. 3-Bromotoluene 98 591-17-3 [sigmaaldrich.com]
- 6. fishersci.com [fishersci.com]
- 7. ycdehongchem.com [ycdehongchem.com]
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